

handling and storage recommendations for 2'-Hydroxyacetophenone

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Compound of Interest

Compound Name: 2'-Hydroxyacetophenone

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling and storage of **2'-Hydroxyacetophenone**.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **2'-Hydroxyacetophenone**?

A1: To ensure the stability and integrity of **2'-Hydroxyacetophenone**, it should be stored in a tightly closed container in a cool, dry, and well-ventilated area.^{[1][2][3]} Some suppliers provide specific temperature recommendations, which should be followed if available. It is also advisable to protect the substance from light.^[4]

Q2: What personal protective equipment (PPE) should I use when handling **2'-Hydroxyacetophenone**?

A2: When handling **2'-Hydroxyacetophenone**, it is crucial to wear appropriate personal protective equipment to avoid contact with skin and eyes. Recommended PPE includes chemical safety goggles or glasses with side shields, chemical-resistant gloves (e.g., PVC), and a lab coat or overalls.^{[1][2]} In situations where ventilation is inadequate, a NIOSH/MSHA approved respirator may be necessary.^[2]

Q3: Is **2'-Hydroxyacetophenone** considered a stable compound?

A3: Yes, **2'-Hydroxyacetophenone** is considered stable under normal handling and storage conditions.^{[1][3][4]} However, stability can be compromised by the presence of incompatible materials.^[1]

Q4: What materials are incompatible with **2'-Hydroxyacetophenone**?

A4: **2'-Hydroxyacetophenone** should not be stored or handled with strong oxidizing agents, strong acids, strong bases, acid anhydrides, and acid chlorides.^{[1][5][6]} Contact with these substances can lead to hazardous reactions.

Q5: What should I do in case of an accidental spill?

A5: For a minor spill, first remove all sources of ignition.^[1] Then, absorb the spill with an inert material such as vermiculite, sand, or earth and place it in a suitable container for disposal.^[2] Ensure the area is well-ventilated. For major spills, evacuate the area and alert emergency responders.^[1]

Troubleshooting Guide

Problem: The **2'-Hydroxyacetophenone** has changed color (e.g., darkened).

Possible Cause: This could be due to exposure to light, air (oxidation), or contamination with an incompatible material.

Solution:

- Review your storage conditions. Ensure the container is tightly sealed and protected from light.^[4]
- Verify that no incompatible materials have come into contact with the substance.
- While a color change may not always indicate decomposition, it is best to test a small sample for purity before use in a critical experiment.

Problem: I observe precipitate or crystallization in the liquid **2'-Hydroxyacetophenone**.

Possible Cause: **2'-Hydroxyacetophenone** has a melting point in the range of 4-6°C.^[7] If the storage temperature drops below this, the compound may solidify or crystallize.

Solution:

- Gently warm the container in a water bath to a temperature slightly above its melting point until it becomes a clear liquid again.
- Ensure the storage area maintains a consistent temperature above the melting point if you need to use it frequently as a liquid.

Quantitative Data Summary

| Property | Value | Source |
|---------------------------|-------------------------------------------------------|----------------------|
| Melting Point | 4 - 6 °C | ^[7] |
| Boiling Point | 213 °C @ 717 mm Hg | ^{[7][8]} |
| Flash Point | > 112 °C (> 233.60 °F) | ^[2] |
| Specific Gravity | 1.131 g/mL at 25 °C | ^{[1][8]} |
| Recommended Storage Temp. | Cool, dry place; some suggest below +30°C or at -20°C | ^{[2][8][9]} |

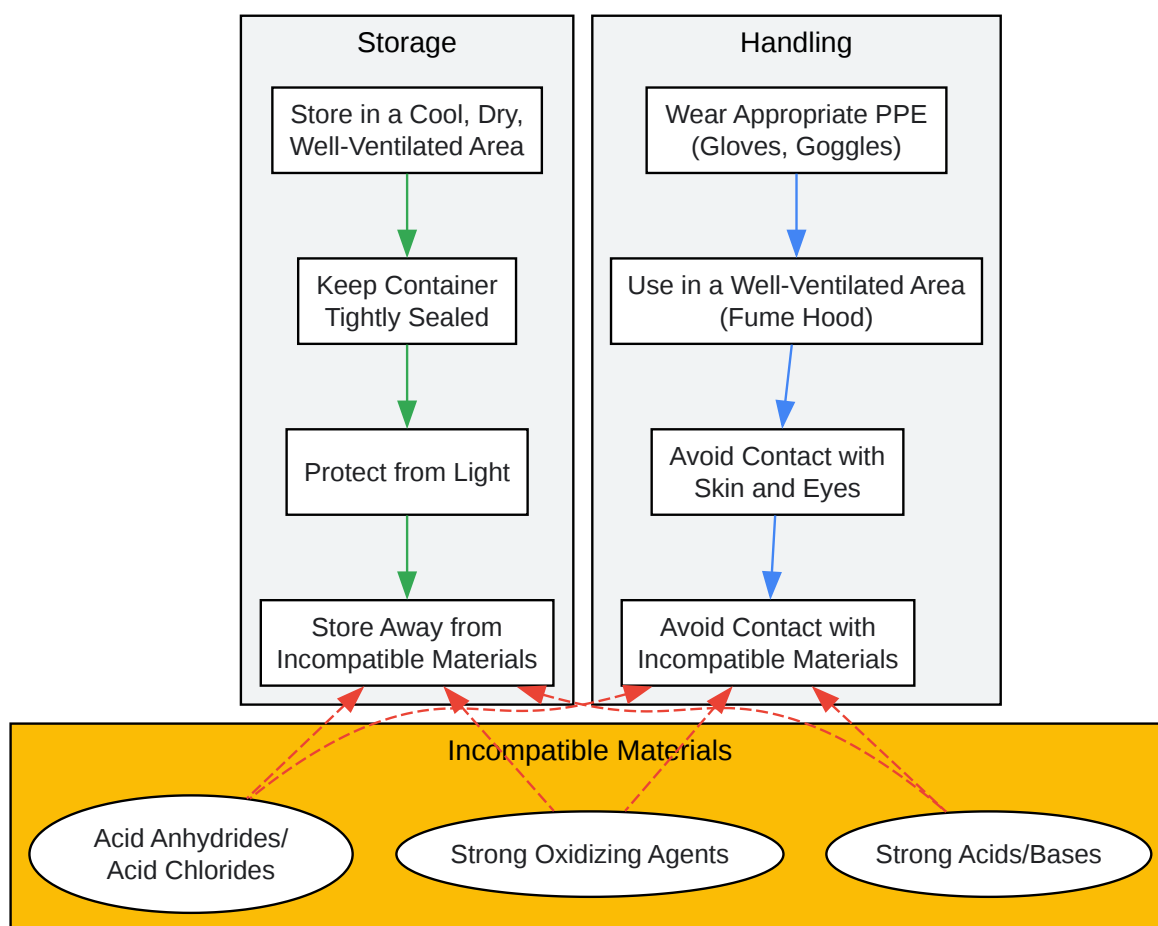
Experimental Protocols

Protocol 1: General Handling Procedure

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a fume hood.^[2] Put on all required personal protective equipment (safety glasses, gloves, lab coat).
- Dispensing: Open the container carefully. Use clean, dedicated spatulas or pipettes to transfer the desired amount of **2'-Hydroxyacetophenone**.
- Closing: After dispensing, securely seal the container to prevent exposure to air and moisture.^[1]

- Cleaning: Clean any spills immediately as per the spill response protocol. Wash your hands thoroughly after handling.[2]

Logical Workflow for Handling and Storage



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Caption: Logical workflow for the safe handling and storage of **2'-Hydroxyacetophenone**.

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Address: 3281 E Guasti Rd

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